

Proper Disposal Procedures for C.I. Vat Green 1

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Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *12663-53-5*

Cat. No.: *B15550410*

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This guide provides essential safety and logistical information for the proper handling and disposal of C.I. Vat Green 1 (CAS No. 128-58-5), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Chemical and Safety Data Overview

C.I. Vat Green 1, also known as Vat Brilliant Green FFB, is a synthetic vat dye.^{[1][2]} It is a variegated dark green powder that is insoluble in water.^{[1][2]} While it is stable under normal temperatures and pressures, it is incompatible with strong oxidizing and reducing agents.^[3] Upon heating to decomposition, it can emit acrid smoke and fumes.^[4]

Health and Hazard Information: While many reports indicate that this chemical does not meet GHS hazard criteria, some data suggests it can cause serious eye irritation.^[4] It may also cause respiratory tract irritation, and it is considered harmful if swallowed, potentially causing gastrointestinal irritation.^{[3][5]} Prolonged or repeated skin contact may lead to irritation in sensitive individuals.^[3]

Quantitative Data Summary

The following table summarizes key quantitative data for C.I. Vat Green 1.

Property	Value	Source
Chemical Identity		
CAS Number	128-58-5	[1][2][4]
Molecular Formula	C ₃₆ H ₂₀ O ₄	[1][2][4]
Molecular Weight	516.54 g/mol	[1][2]
Ecotoxicity Data		
IC ₅₀ (Bacterial Resp. Inh.)	> 100 mg/L	[4]
TL ₅₀ (Pimephales promelas)	> 180 mg/L (24, 48, & 96 hr)	[4]

Experimental Protocol: Laboratory-Scale Vat Dyeing and Decontamination

This protocol outlines a standard procedure for using C.I. Vat Green 1 in a laboratory setting, with integrated safety and waste disposal steps.

Objective: To dye a cotton fabric sample using C.I. Vat Green 1 and properly manage all resulting waste streams.

Materials:

- C.I. Vat Green 1 powder
- Cotton fabric sample
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite (Na₂S₂O₄)
- Glacial acetic acid
- Hydrogen peroxide (H₂O₂)
- Deionized water

- Appropriate laboratory glassware (beakers, graduated cylinders)
- Stir plate and stir bar
- pH meter or pH strips
- Designated hazardous waste containers

Personal Protective Equipment (PPE):

- Safety goggles or chemical safety glasses[3]
- Chemical-resistant gloves (e.g., nitrile)[3]
- Lab coat or appropriate protective clothing[3]
- For handling large quantities of powder or in the absence of adequate ventilation, use an approved particulate respirator.[3][5]

Procedure:

- Preparation (in a chemical fume hood):
 - Weigh the desired amount of C.I. Vat Green 1 powder. Minimize dust generation during this process.[3]
 - Prepare a reducing solution by dissolving sodium hydroxide and sodium hydrosulfite in deionized water. The leuco-form of the dye in an alkaline reduction is blue.[1][2]
- Vatting (Reduction):
 - In a beaker, create a paste of the Vat Green 1 powder with a small amount of water.
 - Add the paste to the reducing solution while stirring continuously. The solution will change color as the insoluble dye is converted to its soluble leuco form.
- Dyeing:
 - Immerse the cotton fabric sample into the dye bath.

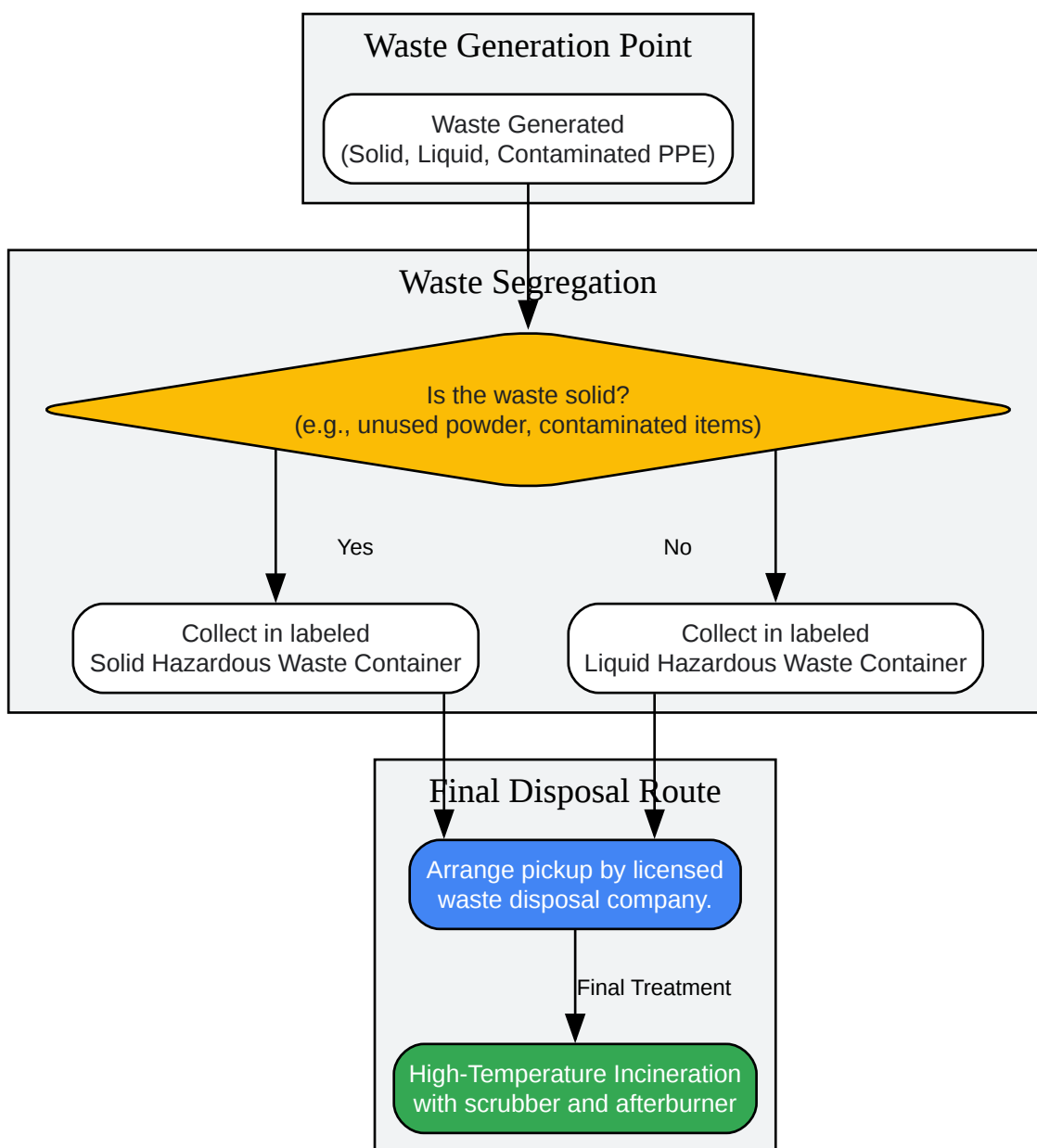
- Heat the solution gently (as per specific research parameters) and maintain stirring for the desired duration.
- Oxidation:
 - Remove the fabric from the dye bath. The color will appear pale.
 - Expose the fabric to air or an oxidizing bath (e.g., a dilute solution of hydrogen peroxide and acetic acid) to convert the leuco dye back to its original insoluble pigment form, fixing it within the fibers.
- Rinsing and Neutralization:
 - Rinse the dyed fabric thoroughly with deionized water to remove any unfixed dye.
 - Collect all rinse water in a designated aqueous waste container.
- Waste Stream Management:
 - Solid Waste:
 - Any unused C.I. Vat Green 1 powder and grossly contaminated items (e.g., weigh boats, paper towels) should be placed in a clearly labeled, sealed container for solid chemical waste.
 - Liquid Waste:
 - The spent dye bath and all rinse water are considered hazardous waste. Do not discharge into drains.[\[5\]](#)[\[6\]](#)
 - Combine these liquids in a designated, compatible hazardous waste container. The container must be clearly labeled "Hazardous Waste: C.I. Vat Green 1 and reducing agents."
 - Keep the waste container closed except when adding waste.[\[7\]](#)
 - Empty Containers:

- Rinse empty C.I. Vat Green 1 containers with a small amount of a suitable solvent (like acetone, in which it is slightly soluble) or water.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Collect the rinseate and add it to the liquid hazardous waste container.
- The rinsed, empty container can then be disposed of in the regular laboratory glass or plastic recycling, depending on the material.[\[7\]](#)

Disposal and Decontamination Workflow

The proper disposal of C.I. Vat Green 1 and associated waste is a critical final step. The primary method for disposal of the chemical itself is incineration by a licensed professional waste disposal service.[\[5\]](#)

The following diagram illustrates the decision-making process for managing waste generated from procedures involving C.I. Vat Green 1.



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